

tanespimycin clinical trial results phase II breast cancer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tanespimycin

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Phase II Clinical Trial Results Summary

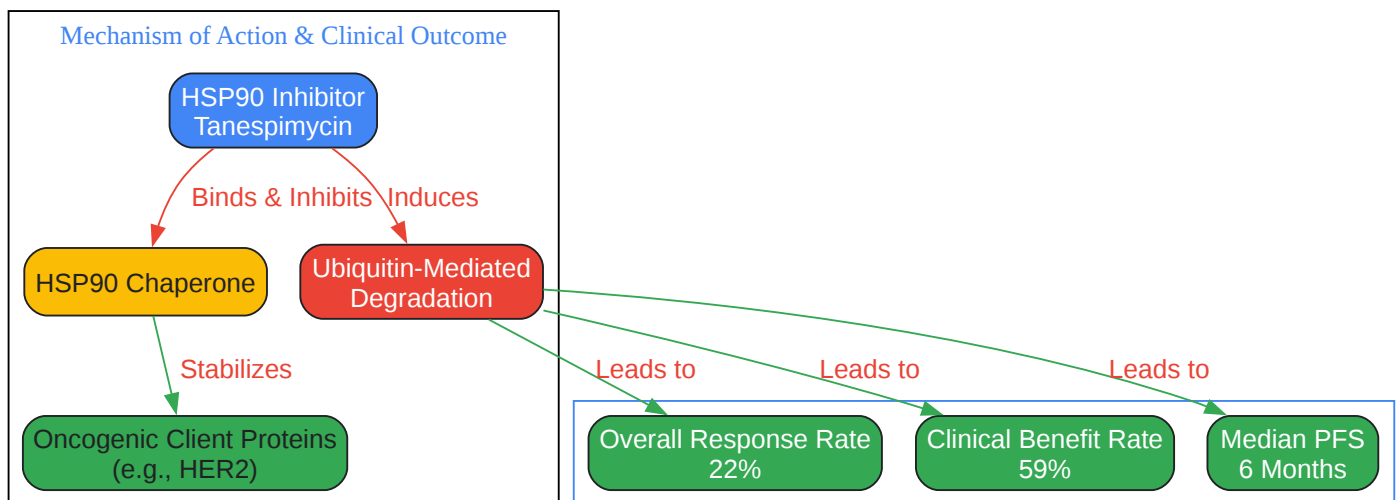
Trial Aspect	Results & Details
Clinical Trial Identifier	Phase II Trial (NCT00773344 may be relevant, based on one of the sources) [1]
Patient Population	HER2-positive metastatic breast cancer, progressed on prior trastuzumab [2]
Treatment Regimen	Tanespimycin (450 mg/m ² IV weekly) + Trastuzumab (standard dose) [2]
Primary Endpoint	Response rate by RECIST criteria [2]
Overall Response Rate (ORR)	22% [2]
Clinical Benefit Rate (CBR)	59% (Complete Response + Partial Response + Stable Disease) [2]
Median Progression-Free Survival (PFS)	6 months (95% CI: 4-9) [2]

Trial Aspect	Results & Details
Median Overall Survival (OS)	17 months (95% CI: 16-28) [2]
Common Toxicities (Largely Grade 1)	Diarrhea, fatigue, nausea, headache [2]

Experimental Protocol & Mechanistic Rationale

The trial was based on a strong mechanistic rationale. HER2 is a client protein of HSP90, meaning it relies on HSP90 for its stability and function [2]. **Tanespimycin** is an HSP90 inhibitor that binds to HSP90 and disrupts its chaperone function, leading to the proteasomal degradation of client proteins like HER2 [2] [3] [4]. In patients whose cancer had progressed on trastuzumab, adding **tanespimycin** offered a way to target the HER2 pathway by degrading the oncoprotein itself.

The diagram below illustrates this mechanism of action and the trial's core findings.



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Context in HSP90 Inhibitor Development

While the phase II results for **tanespimycin** were positive, it is important to note the broader context of HSP90 inhibitor development:

- **Challenges of Monotherapy:** HSP90 inhibitors, including **tanespimycin**, have generally faced challenges in clinical translation as single agents, including suboptimal efficacy, dose-limiting toxicity, and the emergence of resistance mechanisms [3].
- **Promise of Combinations:** Consequently, research has increasingly focused on **combination strategies**. The positive results from the **tanespimycin**-trastuzumab trial exemplify this approach, which aims to simultaneously block multiple cancer survival pathways [3].
- **Next-Generation Inhibitors:** Later-generation HSP90 inhibitors (e.g., ganetespib, luminespib) were developed with improved pharmacological properties, though they still face clinical hurdles. The exploration of HSP90 inhibitors in cancer therapy remains an active area of research, particularly in rational combinations [3].

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References

1. Combination of B-AP15 and HSP90 inhibitor tanespimycin ... [pmc.ncbi.nlm.nih.gov]
2. HSP90 inhibition is effective in breast : a cancer of... phase II trial [pubmed.ncbi.nlm.nih.gov]
3. Combination Strategies with HSP90 Inhibitors in Cancer ... [mdpi.com]
4. Tanespimycin - an overview | ScienceDirect Topics [sciencedirect.com]

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